

Proper Disposal of Claficapavir: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Claficapavir*

Cat. No.: *B3615965*

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Providing essential safety and logistical information for the proper disposal of **Claficapavir**, this guide is intended for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Claficapavir is an investigational antiretroviral drug that requires careful handling and disposal due to its potential hazards. This document outlines the necessary steps for its proper disposal, emphasizing safety and compliance with environmental regulations.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Claficapavir** is provided in the table below.

Property	Value
Molecular Formula	C17H12ClNO4S2
Molecular Weight	393.86 g/mol
CAS Number	2055732-24-4
Appearance	Solid
Solubility	Soluble in DMSO (200 mg/mL with warming)
Storage (Powder)	-20°C for 3 years, or 4°C for 2 years
Storage (in Solvent)	-80°C for 6 months, or -20°C for 1 month

Source:[1][2]

Hazard Profile

Claficapavir presents the following hazards as classified under the Globally Harmonized System (GHS):

- Acute Oral Toxicity (Category 4): Harmful if swallowed[3].
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects[3].

Due to its high aquatic toxicity, it is imperative to prevent **Claficapavir** from entering drains, water courses, or the soil[3].

Personal Protective Equipment (PPE)

When handling **Claficapavir**, especially during disposal procedures, the following personal protective equipment is mandatory:

- Eye Protection: Safety goggles with side-shields[3].
- Hand Protection: Protective gloves[3].

- Skin and Body Protection: Impervious clothing to prevent skin contact[3].
- Respiratory Protection: A suitable respirator should be used, especially when handling the powder form, to avoid inhalation[3].

Disposal Procedure

The primary and mandated method for the disposal of **Claficapavir** and its containers is through an approved waste disposal plant[3]. This ensures that the compound is handled and neutralized in a manner that is safe for the environment.

Step-by-Step Disposal Guidance:

- Segregation: At the point of generation, segregate **Claficapavir** waste from other laboratory waste streams. This includes unused product, contaminated labware (e.g., pipette tips, vials), and any contaminated personal protective equipment.
- Packaging:
 - Place solid waste, such as contaminated gloves and bench paper, into a designated, leak-proof, and clearly labeled hazardous waste container.
 - For liquid waste containing **Claficapavir**, use a sealed, non-reactive container. Ensure the container is compatible with the solvent used.
- Labeling: Clearly label the waste container with the name "**Claficapavir** Waste" and the appropriate hazard symbols (e.g., "Toxic," "Dangerous for the Environment").
- Storage: Store the sealed waste container in a cool, well-ventilated area, away from incompatible materials such as strong acids, alkalis, and oxidizing agents, until it can be collected by a licensed hazardous waste disposal service[3].
- Professional Disposal: Arrange for the collection and disposal of the **Claficapavir** waste through a certified hazardous waste management company. Do not attempt to dispose of **Claficapavir** down the drain or in regular trash.

Spill Management

In the event of a spill, follow these procedures:

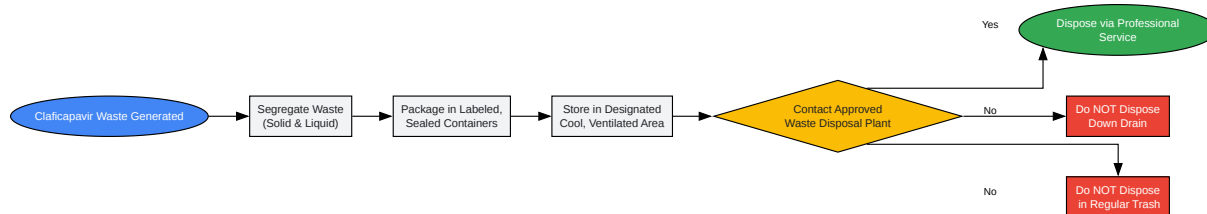
- **Evacuate and Ventilate:** Evacuate non-essential personnel from the immediate area and ensure adequate ventilation.
- **Containment:** Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials.
- **Collection:** Carefully collect the absorbed material and any contaminated soil or surfaces into a sealed container for hazardous waste.
- **Decontamination:** Clean the spill area thoroughly with a suitable decontamination agent.
- **Disposal:** Dispose of all contaminated materials as hazardous waste through an approved waste disposal plant[3]. The collected spillage must be managed as hazardous waste[3].

Experimental Protocols

Specific experimental protocols for the chemical neutralization or degradation of **Claficapavir** for disposal purposes are not readily available in public literature. The standard and recommended procedure is to entrust its disposal to a professional waste management service that has the capabilities to handle such chemical compounds in accordance with regulatory requirements.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Claficapavir**.



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Caption: Logical workflow for the proper disposal of **Claficapavir** waste.

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References

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